

Stability of N-p-Tolyl-guanidine Hydrochloride: An In-depth Technica

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Compound of Interest

Compound Name: *N-p-Tolyl-guanidine hydrochloride*
CAS No.: 6976-07-4
Cat. No.: B1621753

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Introduction

N-p-Tolyl-guanidine hydrochloride is a versatile organic compound with applications in pharmaceutical development, agrochemicals, and polymer : chemical entity intended for use in regulated industries, a thorough understanding of its stability under various environmental conditions is paramount provides a comprehensive framework for assessing the stability of **N-p-Tolyl-guanidine hydrochloride**, offering insights into its potential degradator robust methodologies for establishing a comprehensive stability profile. This document is intended for researchers, scientists, and drug development characterization and formulation of this compound.

Physicochemical Properties and Intrinsic Stability Considerations

N-p-Tolyl-guanidine hydrochloride is the salt of a strong organic base, guanidine, substituted with a p-tolyl group. The guanidinium cation is resona contributes to its overall stability. However, the presence of the aromatic amine and the guanidine functional group itself introduces potential liabilities

Property	Value/Information	Source
CAS Number	6976-07-4	[2]
Molecular Formula	C ₈ H ₁₂ ClN ₃	N/A
Molecular Weight	185.66 g/mol	N/A
Appearance	White to off-white crystalline solid	General knowledge
pKa (Guanidinium group)	~13.6 (for guanidinium)	General knowledge

The high pKa of the guanidinium group indicates that it will be protonated and exist as the hydrochloride salt under typical physiological and formulati the compound is intrinsically linked to the integrity of the C-N bonds within the guanidine core and the aromatic ring.

Potential Degradation Pathways

Based on the chemical structure of **N-p-Tolyl-guanidine hydrochloride**, several degradation pathways can be anticipated under forced stress conditi potential pathways is crucial for designing appropriate stability studies and for the identification of potential degradants.

Hydrolytic Degradation

Guanidines are susceptible to hydrolysis, with the rate being influenced by pH.[3][4]

- Acid-Catalyzed Hydrolysis: Under acidic conditions, the guanidinium ion is stable. However, at elevated temperatures, hydrolysis can occur via nuc the central carbon atom of the guanidinium group. This can lead to the formation of p-tolylurea and ammonia, followed by further hydrolysis of p-tol carbon dioxide.[5]

- **Base-Catalyzed Hydrolysis:** In alkaline conditions, the deprotonated N-p-tolyl-guanidine is more susceptible to nucleophilic attack by hydroxide ions generally faster than acid-catalyzed hydrolysis and is expected to yield p-tolylurea and subsequently p-toluidine.[7]

Caption: Proposed hydrolytic degradation pathways.

Oxidative Degradation

The aromatic amine and the guanidine moiety are potential sites for oxidation. Aromatic amines can be susceptible to oxidation, which can lead to the degradation products.[8] The reaction with oxidizing agents such as hydrogen peroxide can lead to the formation of N-oxides or hydroxylated species

Photolytic Degradation

Aromatic amines can undergo photodegradation upon exposure to UV light.[9] This can involve complex radical-mediated reactions, potentially leading to formation of colored impurities. The p-tolyl group may also be susceptible to photochemical reactions.

Thermal Degradation

At elevated temperatures, guanidinium salts can decompose.[10] The decomposition of **N-p-Tolyl-guanidine hydrochloride** is likely to involve the fragmentation of the molecule. Thermal analysis techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) can determine the onset of thermal decomposition.[11][12][13]

Forced Degradation Studies: A Practical Approach

Forced degradation studies are essential to identify the likely degradation products and to develop and validate a stability-indicating analytical method proposed for **N-p-Tolyl-guanidine hydrochloride**.

General Considerations

- **Analyte Concentration:** A stock solution of **N-p-Tolyl-guanidine hydrochloride** (e.g., 1 mg/mL) should be prepared in a suitable solvent (e.g., methanol).
- **Stress Conditions:** The stress conditions should be severe enough to induce degradation (typically 5-20%) but not so harsh as to cause complete degradation.
- **Controls:** A control sample (unstressed) should be analyzed alongside the stressed samples.
- **Analysis:** A stability-indicating analytical method, typically High-Performance Liquid Chromatography (HPLC) with UV detection, should be used to monitor degradation products.[15][16][17][18]

Experimental Protocols

Stress Condition	Protocol
Acid Hydrolysis	1. To 1 mL of the stock solution, add 1 mL of 0.1 M HCl. 2. Heat at 60°C for 24 hours. 3. Cool, neutralize with 0.1 M NaOH, and dilute to a suitable concentration for analysis.
Base Hydrolysis	1. To 1 mL of the stock solution, add 1 mL of 0.1 M NaOH. 2. Keep at room temperature for 24 hours. 3. Cool, neutralize with 0.1 M HCl, and dilute for analysis.
Oxidative Degradation	1. To 1 mL of the stock solution, add 1 mL of 3% H ₂ O ₂ . 2. Keep at room temperature for 24 hours, protected from light. 3. Dilute for analysis.
Photolytic Degradation	1. Expose a solution of the compound in a quartz cuvette to a calibrated ICH option 1 or 2). 2. Simultaneously, keep a control sample in the dark. 3. Analyze samples at appropriate time points.
Thermal Degradation (Solid State)	1. Place a known amount of the solid compound in a controlled temperature oven below its melting point (e.g., 80°C) for a specified period. 2. Dissolve in a suitable solvent for analysis.
Thermal Degradation (Solution)	1. Heat a solution of the compound at a controlled temperature (e.g., 60°C) for a specified period. 2. Cool and analyze.

```
graph TD
    Start([Start]) --> Stress{Stress}
    Stress --> Acid[Acid]
    Stress --> Base[Base]
    Stress --> Oxidation[Oxidation]
    Stress --> Photo[Photo]
    Stress --> Thermal[Thermal]
    Acid --> Analysis[Analysis]
    Base --> Analysis
    Oxidation --> Analysis
    Photo --> Analysis
    Thermal --> Analysis
    Analysis --> End([End])
```

graph Forced_Degradation_Workflow {
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edge [fontname="Arial", fontsize=9];

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Stress [label="Apply Stress Conditions", shape=diamond, style=filled, fillcolor="#EA4335", fontcolor="#FFFFFF]
Acid [label="Acid Hydrolysis"];
Base [label="Base Hydrolysis"];
Oxidation [label="Oxidation"];
Photo [label="Photolysis"];
Thermal [label="Thermal"];
Analysis [label="Stability-Indicating HPLC Analysis", shape=parallelogram, style=filled, fillcolor="#34A853",
End [label="Identify & Quantify Degradants", shape=ellipse, style=filled, fillcolor="#FBBC05", fontcolor="#20

```
graph TD
    Start([Start]) --> Stress{Stress}
    Stress --> Acid[Acid]
    Stress --> Base[Base]
    Stress --> Oxidation[Oxidation]
    Stress --> Photo[Photo]
    Stress --> Thermal[Thermal]
    Acid --> Analysis[Analysis]
    Base --> Analysis
    Oxidation --> Analysis
    Photo --> Analysis
    Thermal --> Analysis
    Analysis --> End([End])
```

Caption: General workflow for forced degradation studies.

Development of a Stability-Indicating Analytical Method

A robust stability-indicating HPLC method is essential for accurately quantifying the parent compound and its degradation products.

Method Development Strategy

- **Column Selection:** A reversed-phase C18 column is a good starting point due to the aromatic nature of the compound.
- **Mobile Phase Selection:** A gradient elution with a mixture of an aqueous buffer (e.g., phosphate or acetate buffer) and an organic modifier (e.g., acetonitrile) is recommended to achieve good separation of the parent compound and its more polar or non-polar degradation products.
- **Detection:** UV detection at a wavelength where the parent compound and potential degradation products have significant absorbance (e.g., around 254 nm) is commonly employed. A photodiode array (PDA) detector is highly recommended to assess peak purity.
- **Method Optimization:** The gradient profile, flow rate, and column temperature should be optimized to achieve adequate resolution (>1.5) between parent and degradation product peaks.

Validation of the Stability-Indicating Method

The developed method must be validated according to ICH guidelines (Q2(R1)) to demonstrate its suitability for its intended purpose. Key validation parameters include:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of its potential degradation products. This is demonstrated by analyzing the parent compound and its degradation products separately and together.
- **Linearity:** The ability to obtain test results that are directly proportional to the concentration of the analyte.

- **Range:** The interval between the upper and lower concentrations of the analyte that have been demonstrated to be determined with a suitable level of linearity.
- **Accuracy:** The closeness of the test results obtained by the method to the true value.
- **Precision:** The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample.
- **Detection Limit (LOD):** The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- **Quantitation Limit (LOQ):** The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
- **Robustness:** The capacity of the method to remain unaffected by small, but deliberate variations in method parameters.

Summary of Expected Stability Profile and Recommendations

Based on the chemical principles discussed, the following stability profile for **N-p-Tolyl-guanidine hydrochloride** can be anticipated:

Condition	Expected Stability	Key Degradation Products
Solid State (Room Temp, Protected from Light/Moisture)	Likely stable	Minimal degradation
Aqueous Solution (Neutral pH, Room Temp)	Moderately stable	Slow hydrolysis to p-tolylurea
Acidic Solution (Elevated Temp)	Susceptible to hydrolysis	p-Tolylurea, p-Toluidine
Alkaline Solution	Prone to rapid hydrolysis	p-Tolylurea, p-Toluidine
Oxidative Conditions	Potentially unstable	N-oxides, hydroxylated species
Photolytic Conditions	Potentially unstable	Colored impurities, polymers
Elevated Temperature	Susceptible to decomposition	Fragmentation products

Recommendations for Storage and Handling:

- Store **N-p-Tolyl-guanidine hydrochloride** in a well-closed container, protected from light and moisture.
- For solutions, use freshly prepared buffers and avoid prolonged storage, especially at alkaline pH.
- When used in formulations, compatibility with excipients should be thoroughly evaluated.

Conclusion

This technical guide provides a comprehensive roadmap for investigating the stability of **N-p-Tolyl-guanidine hydrochloride**. By systematically performing stability studies and developing a validated stability-indicating analytical method, researchers and drug development professionals can gain a thorough understanding of the degradation profile. This knowledge is fundamental for ensuring the quality, safety, and efficacy of any product containing this compound.

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